

# what are the physical properties of methyl linolenate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl Linolenate

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An In-depth Technical Guide to the Physical Properties of **Methyl Linolenate**

## Introduction

**Methyl linolenate** (C<sub>19</sub>H<sub>32</sub>O<sub>2</sub>) is the methyl ester of  $\alpha$ -linolenic acid, an 18-carbon chain omega-3 fatty acid with three cis double bonds.[1][2][3][4] It is a key compound in various research and industrial fields, including biochemistry, food science, and the development of biofuels. Understanding its physical properties is crucial for its application in drug development, where it may be studied for its anti-inflammatory and antioxidant potential, and in materials science as a precursor for bio-based polymers.[4] This guide provides a comprehensive overview of the core physical characteristics of **methyl linolenate**, detailed experimental protocols for their determination, and a logical workflow for its analysis.

## Core Physical and Chemical Properties

**Methyl linolenate** is typically a colorless to pale yellow liquid at room temperature.[1][4][5] Its high degree of unsaturation makes it susceptible to oxidation, and it is sensitive to light, heat, and air.[2][6] Therefore, it is often stored at low temperatures (e.g., -20°C) under an inert atmosphere, such as nitrogen, and protected from light.[2][5]

## Data Summary of Physical Properties

The following table summarizes the key quantitative physical properties of **methyl linolenate**, compiled from various sources.

Property	Value	Conditions
Molecular Formula	C <sub>19</sub> H <sub>32</sub> O <sub>2</sub>	-
Molecular Weight	292.46 g/mol [2][3][4][5][7]	-
Density	0.883 - 0.895 g/mL[1][2][5][7]	20-25 °C
Boiling Point	182 °C[2][6][7][8] 346 - 348 °C[4] 364 - 365 °C[9]	at 3 mmHg at atmospheric pressure
Melting Point	-57 °C[2]	-
Refractive Index	1.459 - 1.470[1][2][4][7]	n <sub>20</sub> /D (at 20 °C)
Flash Point	113 °C (235.4 °F)[8]	Closed cup
Solubility	Insoluble in water.[6][9] Soluble in DMSO, Ethanol,[3] [10] Chloroform, and other fat solvents.[2][11]	25 °C
Appearance	Colorless to light yellow/orange clear liquid[1][4][5]	Room Temperature

## Experimental Protocols

Accurate determination of physical properties requires standardized experimental procedures. Below are detailed methodologies for key analyses relevant to **methyl linolenate**.

### Determination of Purity and Composition by Gas Chromatography (GC)

Gas chromatography is the standard method for assessing the purity of fatty acid methyl esters (FAMES) like **methyl linolenate** and determining their composition in a mixture. The European standard EN14103:2011 provides a revised method for this analysis in biodiesel.[12]

Objective: To separate and quantify **methyl linolenate** from other FAMES.

Principle: The sample is vaporized and injected onto a capillary column. Components are separated based on their boiling points and interaction with the stationary phase. A Flame

Ionization Detector (FID) is typically used for quantification.

#### Methodology:

- Sample Preparation:
  - If starting from a neat oil or fat, a transesterification reaction is required to convert triglycerides to FAMES. A common method involves heating the sample (e.g., 25 mg of oil) with methanolic hydrochloride (e.g., 2 mL of 2M methanolic HCl) at 80°C for 20 minutes.
  - For purified **methyl linolenate** or FAME mixtures, accurately weigh approximately 100 mg of the sample into a vial.[\[12\]](#)
  - Add a known amount (e.g., 100 mg) of an internal standard, such as methyl nonadecanoate (C19:0), for accurate quantification.[\[12\]](#)
  - Dissolve the sample and internal standard in a suitable solvent, like toluene or hexane, to a final volume of 10 mL.[\[12\]](#)
- Instrumentation (based on Agilent 7890 Series GC):[\[12\]](#)
  - Column: A polar capillary column, such as a DB-WAX or Omegawax, is preferred for FAME separation (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness).[\[13\]](#)
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Injection: 1 µL of the prepared sample is injected using a split injector.
  - Temperature Program:
    - Initial oven temperature: 70°C, hold for 2 minutes.
    - Ramp: Increase temperature at 5°C/min to 240°C.
    - Final hold: Hold at 240°C for 5 minutes.
  - Detector: Flame Ionization Detector (FID) set at 250°C.

- Data Analysis:
  - Identify peaks based on their retention times compared to known FAME standards.
  - Calculate the concentration of **methyl linolenate** by comparing its peak area to the peak area of the internal standard.

## Determination of Density using a Vibrating-Tube Densitometer

This method provides highly accurate density measurements for liquids over a range of temperatures and pressures.

Objective: To measure the density of liquid **methyl linolenate** with high precision.

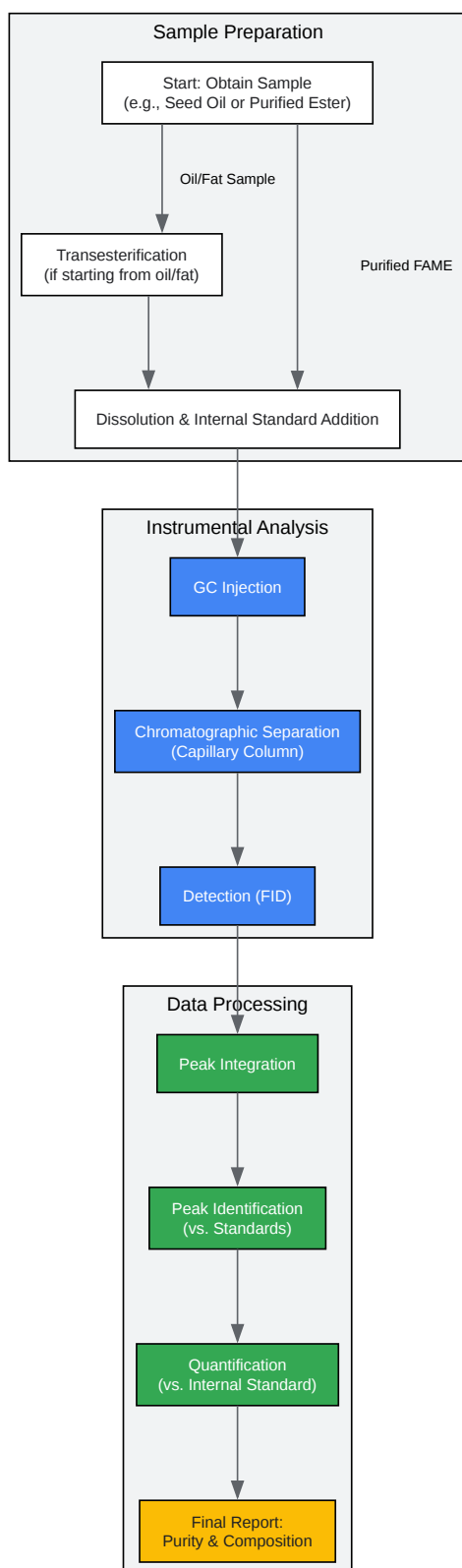
Principle: A U-shaped tube is electronically excited to vibrate at its natural frequency. This frequency changes when the tube is filled with the sample liquid. The change in frequency is directly related to the density of the liquid.

Methodology:

- Calibration: The densitometer is calibrated using two fluids with accurately known densities, typically dry air and deionized water, across the desired temperature and pressure range.
- Sample Loading: The sample of **methyl linolenate** is injected into the clean, dry vibrating tube, ensuring no air bubbles are present.
- Measurement: The instrument measures the oscillation period of the filled tube once thermal equilibrium is reached at the set temperature (e.g., 20°C or 25°C).
- Calculation: The density ( $\rho$ ) is calculated by the instrument's software using the formula:  $\rho = A * \tau^2 - B$ , where  $\tau$  is the oscillation period, and A and B are instrument constants determined during calibration.
- Data Correlation: For measurements across a range of temperatures and pressures, a Tait-type equation can be used to correlate the experimental density data.[\[14\]](#)

## Logical and Experimental Workflows

Visualizing the experimental process is key for reproducibility and understanding. The following diagram illustrates a typical workflow for the analysis of **methyl linolenate**.



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Caption: Workflow for FAME Analysis by Gas Chromatography.

This technical guide provides researchers, scientists, and drug development professionals with the essential physical data and methodological framework for working with **methyl linolenate**. Adherence to these standardized protocols will ensure the generation of accurate and reproducible results.

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## References

- 1. Methyl Linolenate | C19H32O2 | CID 5319706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. METHYL LINOLENATE | 301-00-8 [chemicalbook.com]
- 3. selleckchem.com [selleckchem.com]
- 4. chemimpex.com [chemimpex.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. fishersci.com [fishersci.com]
- 7. 亚麻酸甲酯 ≥99% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 8. Methyl linolenate analytical standard 301-00-8 [sigmaaldrich.com]
- 9. methyl linolenate, 7361-80-0 [thegoodscentcompany.com]
- 10. caymanchem.com [caymanchem.com]
- 11. 112-63-0 CAS MSDS (METHYL LINOLEATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 12. agilent.com [agilent.com]
- 13. customs.go.jp [customs.go.jp]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [what are the physical properties of methyl linolenate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1236981#what-are-the-physical-properties-of-methyl-linolenate]

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